

A Technical Guide to 1-Bromododecane-d25: Isotopic Purity and Enrichment

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Compound of Interest

Compound Name: 1-Bromododecane-d25

Cat. No.: B1284230

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the isotopic purity and enrichment of **1-Bromododecane-d25**, a deuterated analog of 1-bromododecane. This document outlines the key specifications of commercially available **1-Bromododecane-d25** and presents detailed experimental protocols for the verification of its isotopic composition. The methodologies described herein are crucial for applications where high isotopic purity is essential, such as in mass spectrometry-based quantitative analysis, as internal standards, and in metabolic flux studies.

Core Concepts: Isotopic Purity vs. Isotopic Enrichment

It is critical to distinguish between isotopic purity and isotopic enrichment. Isotopic enrichment refers to the mole fraction of the specific isotope (in this case, deuterium) at the labeled positions, expressed as a percentage.^[1] For a compound like **1-Bromododecane-d25**, which has 25 sites for deuteration, an isotopic enrichment of 98 atom % D means that at any given labeled site, there is a 98% probability of finding a deuterium atom.

Isotopic Purity (or Species Abundance), on the other hand, is the percentage of molecules that have a specific isotopic composition.^[1] Due to the statistical nature of deuterium incorporation, a 98 atom % D enrichment does not mean that 98% of the molecules are the fully deuterated

C12D25Br species. A small percentage will consist of molecules with one or more protons, such as C12D24H1Br, C12D23H2Br, and so on.

Quantitative Data Summary

Commercially available **1-Bromododecane-d25** typically meets the following specifications. The data presented in the table below is a summary from various suppliers.

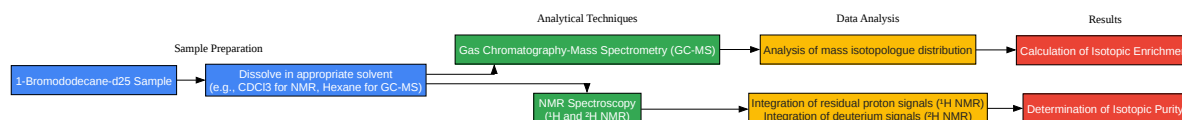
Parameter	Specification	Source(s)
Isotopic Enrichment	98 atom % D	[2] [3]
Chemical Purity	≥98%	[4]
Linear Formula	CD3(CD2)11Br	
Molecular Weight	~274.39 g/mol	
CAS Number	204259-66-5	

Experimental Protocols for Isotopic Purity and Enrichment Analysis

The determination of isotopic purity and enrichment of **1-Bromododecane-d25** is typically achieved through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Gas Chromatography-Mass Spectrometry (GC-MS). These techniques provide complementary information to ensure a comprehensive analysis of the isotopic composition.

Workflow for Isotopic Purity and Enrichment Verification

The following diagram illustrates the general workflow for the analysis of **1-Bromododecane-d25**.



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Caption: Workflow for the determination of isotopic purity and enrichment of **1-Bromododecane-d25**.

Nuclear Magnetic Resonance (NMR) Spectroscopy Protocol

NMR spectroscopy is a powerful non-destructive technique that provides detailed structural information and can be used to determine the specific sites of deuteration and quantify the isotopic enrichment. A combination of proton (^1H) and deuterium (^2H) NMR is recommended for a comprehensive analysis.

a. Sample Preparation:

- Accurately weigh 10-20 mg of **1-Bromododecane-d25** into a clean, dry NMR tube.
- Add approximately 0.6 mL of a suitable deuterated solvent with a known chemical shift reference, such as chloroform-d (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS).
- Cap the NMR tube and gently agitate until the sample is fully dissolved.

b. ^1H NMR Spectroscopy:

- Objective: To quantify the residual, non-deuterated sites.
- Instrument Parameters (Example for a 400 MHz spectrometer):

- Pulse Program: A standard single-pulse experiment (e.g., 'zg30').
- Number of Scans: 64 or higher to achieve a good signal-to-noise ratio for the small residual proton signals.
- Relaxation Delay (d1): 5 seconds to ensure full relaxation of the protons.
- Acquisition Time: At least 3 seconds.
- Spectral Width: 0-10 ppm.
- Data Analysis:
 - Reference the spectrum to the TMS peak at 0 ppm.
 - Integrate the residual proton signals corresponding to the different positions in the dodecyl chain. The most likely positions for residual protons are the terminal methyl group and the methylene group adjacent to the bromine.
 - The isotopic enrichment can be estimated by comparing the integral of the residual proton signals to the integral of a known internal standard or by assuming the total integral of all residual protons corresponds to the non-deuterated fraction.

c. ^2H NMR Spectroscopy:

- Objective: To directly observe and quantify the deuterium incorporation at each position.
- Instrument Parameters (Example for a 400 MHz spectrometer with a deuterium probe):
 - Pulse Program: A standard single-pulse experiment.
 - Number of Scans: 128 or higher.
 - Relaxation Delay (d1): 2 seconds.
 - Acquisition Time: At least 1 second.
 - Spectral Width: 0-10 ppm.

- Data Analysis:
 - The spectrum should show signals corresponding to the deuterons at the various positions along the alkyl chain.
 - The relative integrals of these signals can confirm the distribution of the deuterium label.
 - The total deuterium signal can be compared against a reference standard for a more accurate quantification of isotopic enrichment.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

GC-MS is an ideal technique for separating the deuterated compound from potential impurities and for determining the distribution of mass isotopologues, which is crucial for calculating isotopic enrichment.

a. Sample Preparation:

- Prepare a stock solution of **1-Bromododecane-d25** at a concentration of approximately 1 mg/mL in a volatile organic solvent such as hexane or ethyl acetate.
- Prepare a series of dilutions from the stock solution for calibration, if quantitative analysis against a non-deuterated standard is required. For isotopic purity analysis, a single injection of a dilute solution (e.g., 10 µg/mL) is typically sufficient.

b. GC-MS Instrument Parameters (Example):

- Gas Chromatograph:
 - Injector: Split/splitless injector, operated in split mode (e.g., 50:1 split ratio).
 - Injector Temperature: 250 °C.
 - Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm x 0.25 µm).
 - Oven Temperature Program:

- Initial temperature: 80 °C, hold for 2 minutes.
- Ramp: Increase to 280 °C at a rate of 15 °C/min.
- Final hold: Hold at 280 °C for 5 minutes.
- Carrier Gas: Helium, at a constant flow rate of 1.0 mL/min.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Ion Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Scan Range: m/z 40-350.

c. Data Analysis:

- Identify the chromatographic peak corresponding to **1-Bromododecane-d25**.
- Examine the mass spectrum of this peak. The molecular ion region is of primary interest. Due to the natural abundance of bromine isotopes (^{79}Br and ^{81}Br), the molecular ion will appear as a pair of peaks.
- For fully deuterated **1-Bromododecane-d25** ($\text{C}_{12}\text{D}_{25}\text{Br}$), the expected molecular ion peaks will be at m/z 274 (for ^{79}Br) and m/z 276 (for ^{81}Br).
- Look for the presence of lower mass isotopologues, such as $\text{C}_{12}\text{D}_{24}\text{H}_1\text{Br}$ (m/z 273/275), $\text{C}_{12}\text{D}_{23}\text{H}_2\text{Br}$ (m/z 272/274), and so on.
- The isotopic enrichment is calculated by comparing the relative intensities of the mass peaks corresponding to the fully deuterated species and the less-deuterated species, after correcting for the natural abundance of ^{13}C . A general method involves comparing the measured isotope distribution to theoretically calculated distributions for different enrichment levels and finding the best fit.

Conclusion


The combination of NMR spectroscopy and GC-MS provides a robust and comprehensive approach to verifying the isotopic purity and enrichment of **1-Bromododecane-d25**. Adherence to detailed experimental protocols, such as those outlined in this guide, is essential for ensuring the quality and reliability of this critical reagent in research and development. The data and methodologies presented here serve as a valuable resource for scientists and professionals working with deuterated compounds.

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